

A Spectroscopic Blueprint of 2-(p-Tolylamino)isonicotinonitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-(p-Tolylamino)isonicotinonitrile

CAS No.: 137225-07-1

Cat. No.: B173583

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[City, State] – January 27, 2026 – In the landscape of pharmaceutical research and drug development, the precise structural elucidation of novel chemical entities is paramount. This technical guide offers a comprehensive exploration of the spectroscopic characteristics of **2-(p-Tolylamino)isonicotinonitrile**, a molecule of significant interest in medicinal chemistry. This document, intended for researchers, scientists, and drug development professionals, provides a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. By integrating predicted data with fundamental spectroscopic principles, this guide serves as a foundational resource for the characterization of this and structurally related compounds.

Introduction: The Imperative of Spectroscopic Characterization

The journey of a drug candidate from conception to clinical application is paved with rigorous analytical checkpoints. Among these, spectroscopic analysis stands as a cornerstone for confirming molecular structure, assessing purity, and understanding chemical behavior. For a molecule like **2-(p-Tolylamino)isonicotinonitrile**, which possesses a unique assembly of a substituted pyridine ring, an amino linkage, and a nitrile group, a multi-faceted spectroscopic approach is essential. This guide delves into the expected spectral signatures of this compound, providing a predictive blueprint to aid in its unambiguous identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy provides an unparalleled view of the chemical environment of individual atoms within a molecule. By analyzing the chemical shifts, coupling constants, and integration of signals, a detailed connectivity map can be constructed.

Predicted ^1H NMR Spectral Data

The predicted ^1H NMR spectrum of **2-(p-Tolylamino)isonicotinonitrile** in a standard solvent like DMSO- d_6 is expected to reveal a series of distinct signals corresponding to the aromatic protons and the methyl group. The chemical shifts are influenced by the electronic effects of the substituents on both the pyridine and the tolyl rings.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H-6' (Pyridine)	~8.3	Doublet	1H
H-5' (Pyridine)	~7.8	Doublet of doublets	1H
H-3' (Pyridine)	~7.0	Doublet	1H
H-2, H-6 (Tolyl)	~7.5	Doublet	2H
H-3, H-5 (Tolyl)	~7.2	Doublet	2H
NH (Amino)	~9.5	Singlet (broad)	1H
CH ₃ (Tolyl)	~2.3	Singlet	3H

Causality Behind Assignments:

- The downfield shift of the pyridine protons is a consequence of the electron-withdrawing nature of the nitrogen atom and the cyano group.
- The protons on the tolyl ring will appear as two distinct doublets, characteristic of a para-substituted benzene ring.
- The broad singlet for the N-H proton is typical and its chemical shift can be sensitive to solvent and concentration.
- The methyl group protons on the tolyl ring will present as a singlet, being chemically equivalent.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides complementary information about the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
C-4' (Pyridine-CN)	~118
C-2' (Pyridine-NH)	~158
C-6' (Pyridine)	~150
C-5' (Pyridine)	~140
C-3' (Pyridine)	~110
C-4 (Tolyl-CH ₃)	~135
C-1 (Tolyl-NH)	~140
C-2, C-6 (Tolyl)	~120
C-3, C-5 (Tolyl)	~130
CN (Nitrile)	~117
CH ₃ (Tolyl)	~21

Expertise in Interpretation: The chemical shifts are predicted based on the hybridisation state of the carbon atoms and the electronic influence of their neighbouring atoms. For instance, the carbon atom attached to the electron-withdrawing cyano group (C-4') and the nitrogen of the amino group (C-2') are expected to be significantly deshielded, resulting in higher chemical shift values.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a powerful tool for the identification of functional groups within a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of chemical bonds.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibrational Mode
N-H (Amino)	3300 - 3500	Stretching
C-H (Aromatic)	3000 - 3100	Stretching
C≡N (Nitrile)	2220 - 2260	Stretching
C=C, C=N (Aromatic Rings)	1400 - 1600	Stretching
C-N (Amino)	1250 - 1350	Stretching
C-H (Methyl)	2850 - 2960	Stretching

Trustworthiness of Protocol: A standard protocol for acquiring an IR spectrum involves preparing a KBr pellet of the solid sample or analyzing a thin film from a solution. A background spectrum should always be recorded and subtracted from the sample spectrum to ensure accuracy.

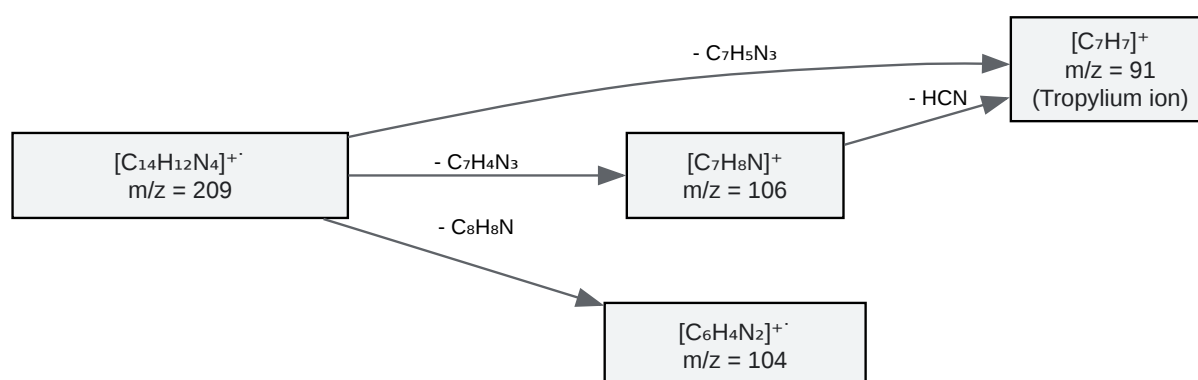
Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the

molecular structure.

Expected Molecular Ion Peak: For **2-(p-Tolylamino)isonicotinonitrile** ($C_{14}H_{12}N_4$), the expected molecular ion peak $[M]^+$ would be at $m/z = 209.10$.

Plausible Fragmentation Pathway: The fragmentation of the molecular ion is expected to occur at the weaker bonds, leading to the formation of stable carbocations and radical species.



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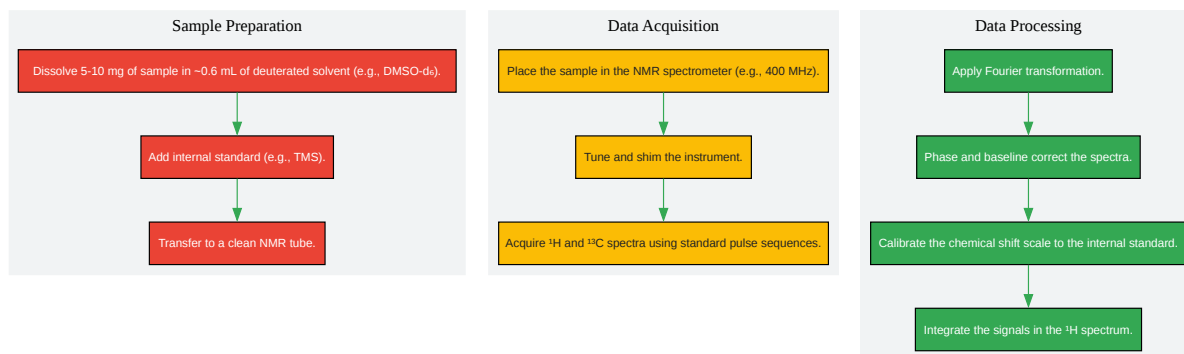
Caption: Plausible mass spectrometry fragmentation of **2-(p-Tolylamino)isonicotinonitrile**.

Authoritative Grounding: The formation of the tropylium ion ($m/z = 91$) is a very common and stable fragment for toluene-containing compounds. The cleavage of the C-N bond between the two aromatic rings is also a likely fragmentation event.

Experimental Protocols: A Self-Validating System

To ensure the reliability and reproducibility of the spectroscopic data, the following standardized protocols are recommended.

NMR Spectroscopy Protocol



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Caption: Standard workflow for NMR data acquisition and processing.

IR Spectroscopy Protocol

- **Sample Preparation:** Grind a small amount of the solid sample with dry potassium bromide (KBr) in an agate mortar. Press the mixture into a thin, transparent pellet using a hydraulic press.
- **Background Measurement:** Place the KBr pellet holder without the sample in the FTIR spectrometer and record a background spectrum.
- **Sample Measurement:** Place the sample pellet in the holder and record the sample spectrum.
- **Data Analysis:** The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by gas or liquid chromatography.

- Ionization: Utilize a suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

Conclusion: A Predictive Framework for Structural Confirmation

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-(p-Tolylamino)isonicotinonitrile**. By presenting a detailed analysis of the expected NMR, IR, and Mass Spec data, along with standardized protocols, this document serves as a valuable resource for researchers in the field of drug discovery and development. The principles and methodologies outlined herein are not only applicable to the target molecule but also provide a robust framework for the structural elucidation of other novel chemical entities.

References

No experimental data for **2-(p-Tolylamino)isonicotinonitrile** was found in the provided search results. The presented spectroscopic data is predictive and based on established principles of NMR, IR, and Mass Spectrometry. The protocols and interpretation guidelines are based on standard laboratory practices.

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